

Understanding the Volatility of Dodecamethylcyclohexasiloxane (D6) in Experimental Settings: A Technical Guide

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Compound of Interest

Compound Name: *Dodecamethylcyclohexasiloxane*

Cat. No.: *B120686*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core principles and experimental considerations surrounding the volatility of **Dodecamethylcyclohexasiloxane (D6)**, a key ingredient in numerous pharmaceutical and cosmetic applications. Understanding its volatility is paramount for ensuring product stability, predicting formulation behavior, and conducting accurate safety and efficacy studies.

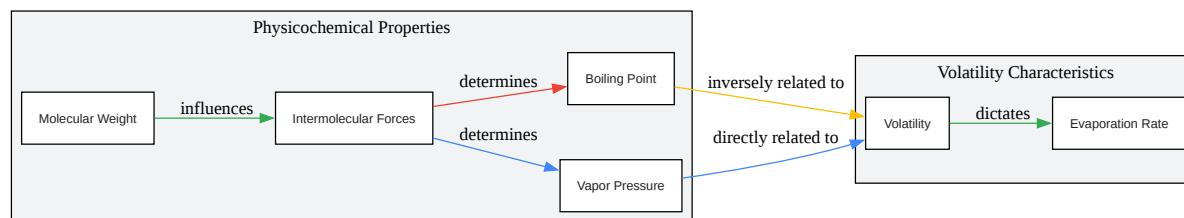
Physicochemical Properties and Volatility Profile of D6

Dodecamethylcyclohexasiloxane (D6) is a cyclic volatile methylsiloxane (cVMS) characterized by its low viscosity, high vapor pressure, and rapid evaporation rate.^{[1][2]} These properties are a direct consequence of its molecular structure and the relatively weak intermolecular forces.^{[3][4]} The key physicochemical properties of D6 that dictate its volatility are summarized in the table below.

Property	Value	Unit
Molecular Weight	444.92	g/mol
Boiling Point	245	°C
Vapor Pressure	0.0169 @ 25°C	mm Hg
0.05 @ 64.85°C	kPa	
0.10 @ 74.85°C	kPa	
0.18 @ 84.85°C	kPa	
0.32 @ 94.85°C	kPa	
0.56 @ 104.85°C	kPa	
0.96 @ 114.85°C	kPa	
1.59 @ 124.85°C	kPa	
Heat of Vaporization	56.1 - 62.6	kJ/mol

Data sourced from PubChem CID 10911 and Cheméo.[\[5\]](#)

The relationship between these fundamental properties and the overall volatility of D6 is illustrated in the following diagram.



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Physicochemical drivers of D6 volatility.

Experimental Protocols for Volatility Assessment

Accurate determination of the volatility of D6 is crucial for research and development.

Standardized methods are employed to measure key parameters like vapor pressure, evaporation rate, and thermal stability.

Vapor Pressure Measurement (OECD Guideline 104)

The vapor pressure of a substance is a fundamental measure of its tendency to evaporate. The Organization for Economic Co-operation and Development (OECD) Guideline 104 outlines several methods for its determination. For a substance with the properties of D6, the dynamic (Cottrell's method) or static method are suitable.

Methodology (Static Method):

- Apparatus: A constant-temperature bath, a sample container connected to a pressure-measuring device (manometer), and a vacuum pump.
- Procedure:
 - A small amount of the D6 sample is placed in the container.
 - The sample is thoroughly degassed to remove any dissolved air.
 - The container is brought to the desired temperature in the constant-temperature bath.
 - The system is allowed to reach equilibrium, at which point the pressure of the vapor in equilibrium with the liquid is measured.
 - This process is repeated at several temperatures to establish the vapor pressure curve.

Evaporation Rate Determination (ASTM D3539)

This standard test method provides a procedure for determining the rate of evaporation of volatile liquids.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Methodology:

- Apparatus: A thin-film evaporometer, which includes a sensitive balance, a sample dish, and a controlled-environment chamber with regulated air or nitrogen flow and temperature.
- Procedure:
 - A specified volume of D6 is dispensed onto a filter paper disc in the sample dish.
 - The dish is immediately placed on the balance within the evaporometer.
 - A controlled stream of dry air or nitrogen is passed over the sample at a constant temperature (typically 25°C).
 - The mass of the sample is recorded at regular intervals until the liquid has completely evaporated.
 - The evaporation rate is determined from the mass loss over time.

Thermogravimetric Analysis (TGA)

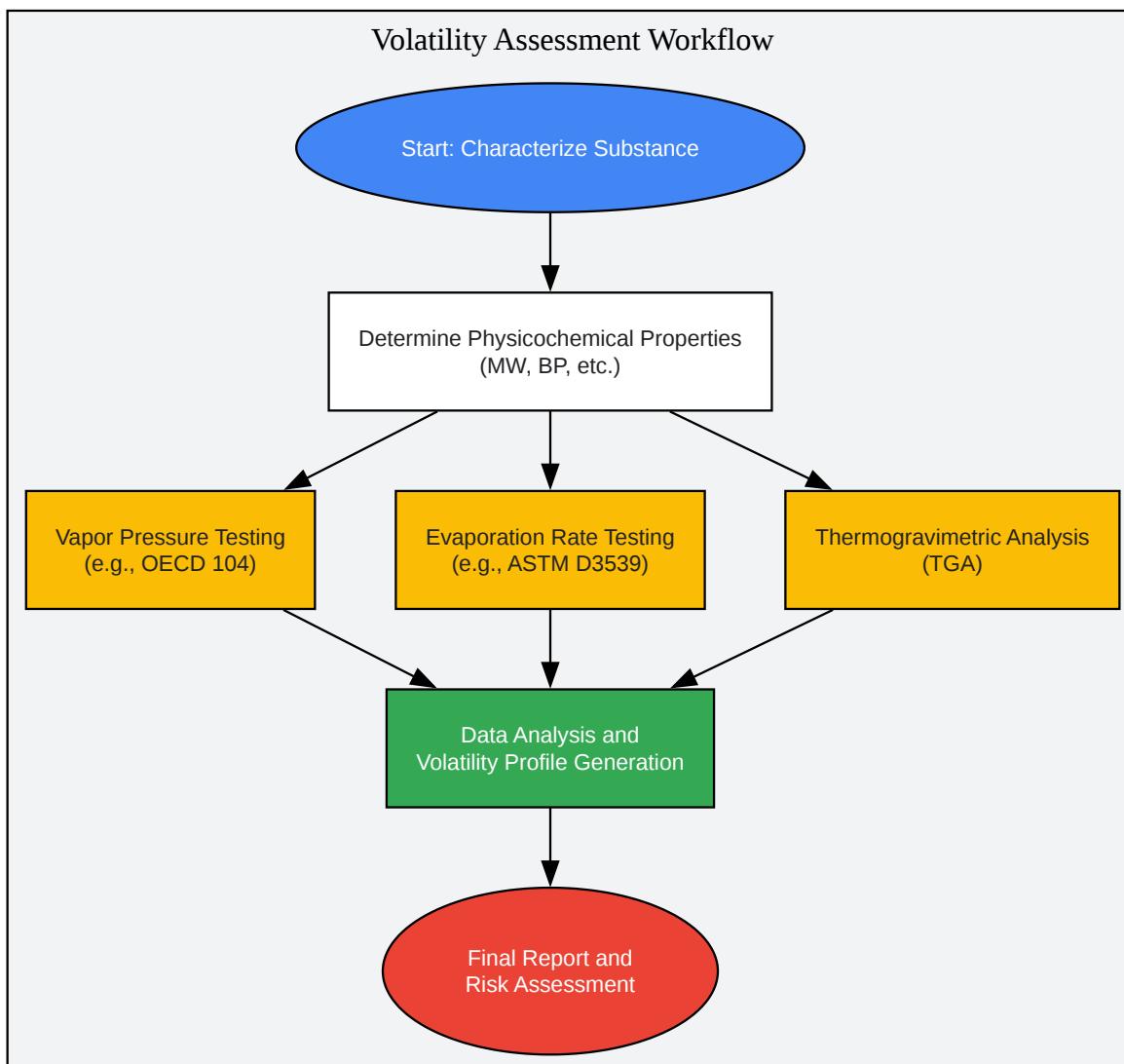
TGA is used to assess the thermal stability of a substance by measuring its mass change as a function of temperature in a controlled atmosphere.[\[10\]](#)[\[11\]](#) For a volatile substance like D6, TGA can provide information on its evaporation profile.

Methodology:

- Apparatus: A thermogravimetric analyzer consisting of a high-precision balance, a furnace, a sample pan, and a system for controlling the atmosphere (e.g., nitrogen or air).
- Procedure:
 - A small, accurately weighed sample of D6 is placed in the sample pan.
 - The furnace is heated at a controlled rate (e.g., 10°C/min) over a defined temperature range.
 - The mass of the sample is continuously monitored and recorded as a function of temperature.

- The resulting TGA curve shows the temperature at which weight loss, corresponding to evaporation, occurs.

The following diagram illustrates a general workflow for assessing the volatility of a chemical substance like D6.



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General workflow for volatility assessment.

Data Presentation

The quantitative data gathered from the aforementioned experimental protocols are crucial for a comprehensive understanding of D6's volatility.

Vapor Pressure Data

The following table presents the vapor pressure of **Dodecamethylcyclohexasiloxane** at various temperatures. This data is essential for predicting its behavior under different processing and storage conditions.

Temperature (°C)	Vapor Pressure (kPa)
64.85	0.05
74.85	0.10
84.85	0.18
94.85	0.32
104.85	0.56
114.85	0.96
124.85	1.59

Data sourced from Cheméo.

Thermogravimetric Analysis (TGA) Data

While a specific TGA curve for pure D6 is not readily available in the public domain, a representative TGA curve for a siloxane-based material would typically show a single, sharp weight loss step corresponding to its evaporation. The onset temperature of this weight loss is indicative of its volatility. For D6, with a boiling point of 245°C, significant weight loss in a TGA experiment under nitrogen would be expected to occur leading up to this temperature.

Conclusion

The volatility of **Dodecamethylcyclohexasiloxane** is a critical parameter that influences its application in various scientific and industrial fields. A thorough understanding of its physicochemical properties, coupled with standardized experimental evaluation of its vapor pressure, evaporation rate, and thermal stability, is essential for formulation development, quality control, and safety assessment. The methodologies and data presented in this guide provide a foundational framework for researchers and professionals working with this versatile compound.

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